

Application of Water Quality Modeling in the Poti River, Teresina: A Methodological Guide

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Compound of Interest

Compound Name: *Teresina*

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Authored for: Researchers, scientists, and environmental professionals.

Introduction

The Poti River, a significant tributary of the Parnaíba River, faces considerable environmental pressure as it flows through **Teresina**, the capital of Piauí, Brazil.[1][2] Uncontrolled urban expansion and the discharge of untreated sewage have led to a decline in water quality, impacting the aquatic ecosystem and limiting the river's uses.[1][2] This document provides detailed application notes and protocols for water quality modeling of the Poti River, based on the pioneering study by Oliveira Filho and Lima Neto, which utilized the QUAL-UFMG model.[1][2] The aim is to offer a comprehensive guide for researchers and professionals seeking to replicate, adapt, or expand upon this modeling work to support water resource management in the region.

The primary focus of the initial modeling efforts was a 36.8 km stretch of the Poti River within the urban area of **Teresina**. [1][2] The QUAL-UFMG model was employed to simulate the behavior of key water quality parameters: Dissolved Oxygen (DO), Biochemical Oxygen Demand (BOD), and thermotolerant coliforms. [1][2] This choice of model and parameters

allows for a robust assessment of the river's self-purification capacity and the impact of pollution loads.

Data Presentation

The following tables summarize the quantitative data collected in the foundational study by Oliveira Filho and Lima Neto in April 2014, which serves as the basis for the modeling protocols described herein.

Table 1: Characteristics of Monitored Sewage Discharge Points along the Poti River in **Teresina**.

Point ID	Description	Flow (m ³ /s)	BOD ₅ (mg/L)	Thermotolerant Coliforms (MPN/100mL)
PE01	Stormwater Gallery - Poti Velho	0.04	120	2.00E+07
PE02	Stormwater Gallery - Mafuá	0.03	110	1.80E+07
PE03	Stormwater Gallery - Centro	0.05	150	2.50E+07
PE04	Stormwater Gallery - Ilhotas	0.06	180	3.00E+07
PE05	Stormwater Gallery - São João	0.04	130	2.20E+07
PE06	Stormwater Gallery - Jockey	0.07	200	3.50E+07
PE07	Stormwater Gallery - Fátima	0.05	160	2.80E+07
PE08	Stormwater Gallery - Ininga	0.08	220	4.00E+07
PE09	Stormwater Gallery - Morada do Sol	0.04	140	2.40E+07
PE10	Stormwater Gallery - Planalto	0.06	170	2.90E+07
PE11	ETE-LESTE Effluent	0.20	60	1.00E+06
PE12	Stormwater Gallery - Extrema	0.03	100	1.50E+07

PE13	Stormwater Gallery - Angelim	0.05	140	2.30E+07
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Source: Adapted from Oliveira Filho & Lima Neto (2018)

Table 2: Water Quality Data from Monitoring Points along the Poti River in **Teresina**.

Point ID	Distance from start (km)	DO (mg/L)	BOD ₅ (mg/L)	Thermotolerant Coliforms (MPN/100mL)
PR0	0.0	6.5	2.0	800
PR1	9.2	5.8	3.5	5000
PR2	18.4	5.2	4.8	12000
PR3	27.6	4.5	6.2	25000
PR4	36.8	4.0	7.5	40000

Source: Adapted from Oliveira Filho & Lima Neto (2018)

Table 3: Calibrated Coefficients for the QUAL-UFMG Model for the Poti River.

Coefficient	Description	Value
K _d (d ⁻¹)	Deoxygenation coefficient	0.35
K _a (d ⁻¹)	Reaeration coefficient	2.50
K _b (d ⁻¹)	Bacterial decay coefficient	0.50

Source: Adapted from Oliveira Filho & Lima Neto (2018)[1]

Experimental Protocols

The following protocols are based on the methodologies employed in the Poti River water quality modeling study and are supplemented with standard analytical procedures.

Field Sampling Protocol

Objective: To collect representative water samples from the Poti River and sewage discharge points for physicochemical and bacteriological analysis.

Materials:

- GPS device for recording coordinates of sampling points.
- Calibrated portable multi-parameter probe for in-situ measurement of Dissolved Oxygen (DO), pH, and temperature.
- Sterilized sample bottles for collecting water for bacteriological analysis (thermotolerant coliforms).
- Amber glass bottles for collecting water for Biochemical Oxygen Demand (BOD) analysis.
- Cooler with ice packs for sample preservation during transport.
- Field data sheets for recording observations and in-situ measurements.

Procedure:

- Sampling Point Location: Navigate to the pre-defined monitoring points (as listed in Tables 1 and 2) using a GPS device.
- In-situ Measurements: At each river monitoring point (PR0-PR4), measure and record DO, pH, and water temperature using a calibrated portable multi-parameter probe.
- Sample Collection (River):
 - Rinse the sample bottles three times with the river water to be sampled.
 - Collect water samples from the center of the river channel at a depth of approximately 20-30 cm below the surface.
 - For bacteriological analysis, use sterilized bottles and leave a small air gap to facilitate mixing before analysis.

- For BOD analysis, completely fill the amber glass bottles to prevent the inclusion of air bubbles.
- Sample Collection (Sewage Discharge Points):
 - Carefully collect samples directly from the discharge flow of the stormwater galleries (PE01-PE13).
 - Follow the same bottle rinsing and filling procedures as for the river samples.
- Sample Preservation and Transport:
 - Label all sample bottles clearly with the point ID, date, and time of collection.
 - Place all collected samples in a cooler with ice packs immediately after collection to maintain a temperature of approximately 4°C.
 - Transport the samples to the laboratory for analysis within 6 hours of collection.

Laboratory Analysis Protocols

a) Biochemical Oxygen Demand (BOD₅)

Objective: To determine the amount of dissolved oxygen consumed by aerobic biological organisms in a water sample over a 5-day period.

Method: Dilution Method (APHA 5210 B)

Procedure:

- Sample Preparation: Homogenize the water sample. If necessary, prepare dilutions of the sample using specially prepared dilution water.
- Initial DO Measurement: Measure the initial dissolved oxygen concentration of the sample (or its dilution) using a calibrated DO meter.
- Incubation: Fill two BOD bottles with the sample (or dilution). Seal the bottles, ensuring no air bubbles are trapped. Place one bottle for immediate analysis of initial DO and incubate the

other in the dark at 20°C for 5 days.

- Final DO Measurement: After 5 days, measure the final dissolved oxygen concentration in the incubated bottle.
- Calculation: Calculate the BOD₅ as the difference between the initial and final DO concentrations, adjusted for the dilution factor.

b) Thermotolerant (Fecal) Coliforms

Objective: To enumerate thermotolerant coliform bacteria, which are indicators of fecal contamination.

Method: Multiple-Tube Fermentation Technique (APHA 9221 E)

Procedure:

- Presumptive Test: Inoculate a series of fermentation tubes containing lauryl tryptose broth with appropriate decimal dilutions of the water sample. Incubate at $35 \pm 0.5^\circ\text{C}$ for 24-48 hours. The formation of gas in any of the tubes constitutes a positive presumptive test.
- Confirmed Test: Transfer a loopful of culture from each positive presumptive tube to a tube of brilliant green lactose bile broth. Incubate at $44.5 \pm 0.2^\circ\text{C}$ for 24 ± 2 hours. Gas formation in this broth confirms the presence of thermotolerant coliforms.
- Calculation: Determine the Most Probable Number (MPN) of thermotolerant coliforms per 100 mL of the sample by referring to MPN statistical tables, based on the number of positive confirmed test tubes in each dilution.

Water Quality Modeling Protocol (QUAL-UFMG)

Objective: To simulate the spatial variation of DO, BOD, and thermotolerant coliforms along the studied stretch of the Poti River using the QUAL-UFMG model.

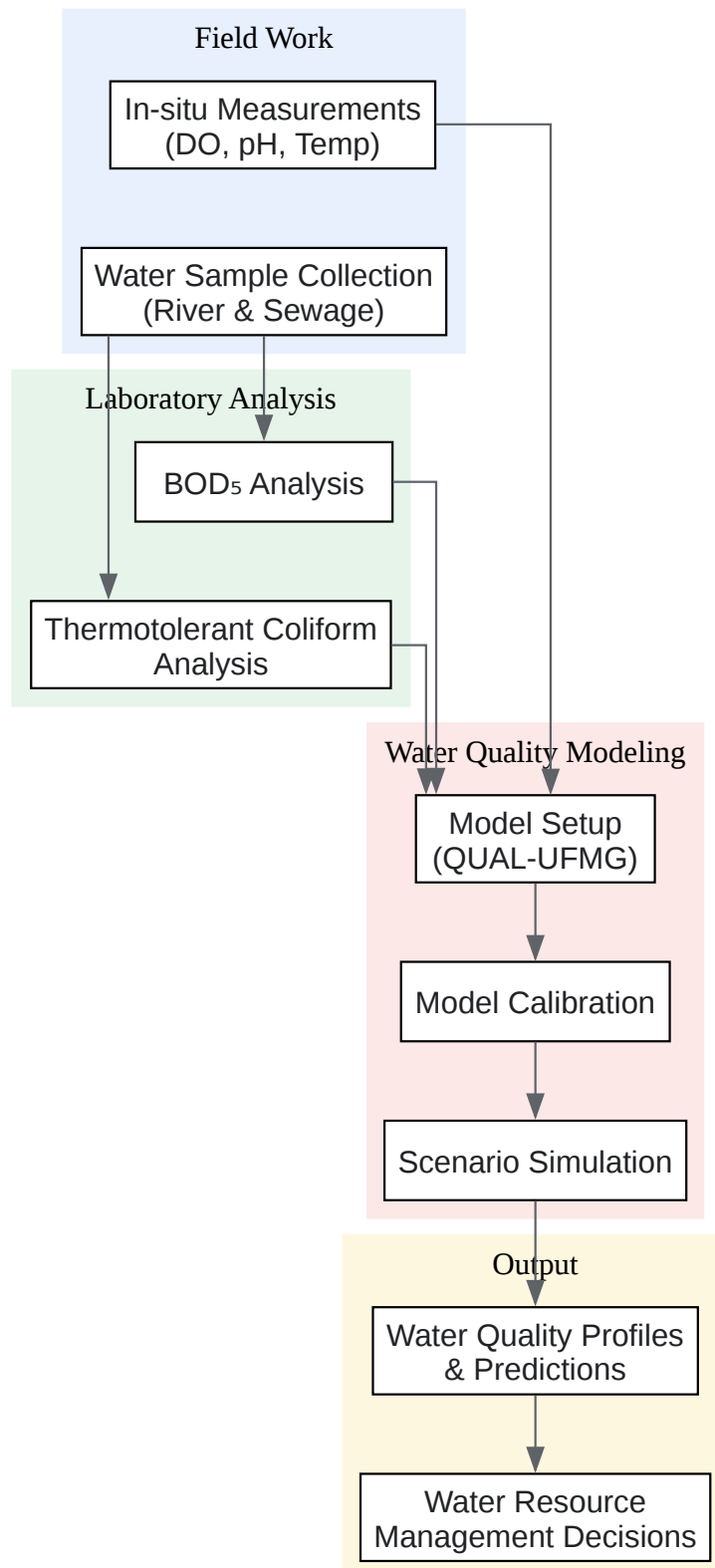
Software: QUAL-UFMG (a spreadsheet-based model)

Methodology:

- Model Setup:
 - River Segmentation: Divide the 36.8 km river stretch into smaller, uniform reaches.
 - Input Data: Enter the physical characteristics of the river, such as the length of each reach, and the initial conditions at the start of the modeled section (Point PR0), including flow rate, temperature, DO, BOD, and thermotolerant coliform concentrations (from Table 2).
- Pollution Load Input:
 - For each reach that receives a discharge, input the location, flow rate, and pollutant concentrations (BOD and thermotolerant coliforms) from the corresponding sewage discharge point (from Table 1).
- Model Calibration:
 - Coefficient Adjustment: Adjust the model's kinetic coefficients (K_d , K_a , and K_b) to minimize the difference between the model's output and the observed field data from the river monitoring points (PR1-PR4). The calibrated coefficients for the Poti River study are provided in Table 3.
 - Goodness-of-Fit: Evaluate the model's performance using statistical indicators such as the mean deviation and the Nash-Sutcliffe efficiency coefficient. The original study achieved mean deviations of up to 20% and Nash-Sutcliffe coefficients higher than 0.75, indicating a good fit.^[1]
- Scenario Simulation:
 - Once calibrated, use the model to simulate different scenarios. For example, the original study simulated scenarios for minimum (Q_{90}) and maximum (Q_{10}) flow conditions to assess the river's water quality under different hydrological regimes.
 - Other potential scenarios could include the implementation of new wastewater treatment plants, changes in land use, or the effects of climate change on river flow.

Visualization of Workflows and Relationships

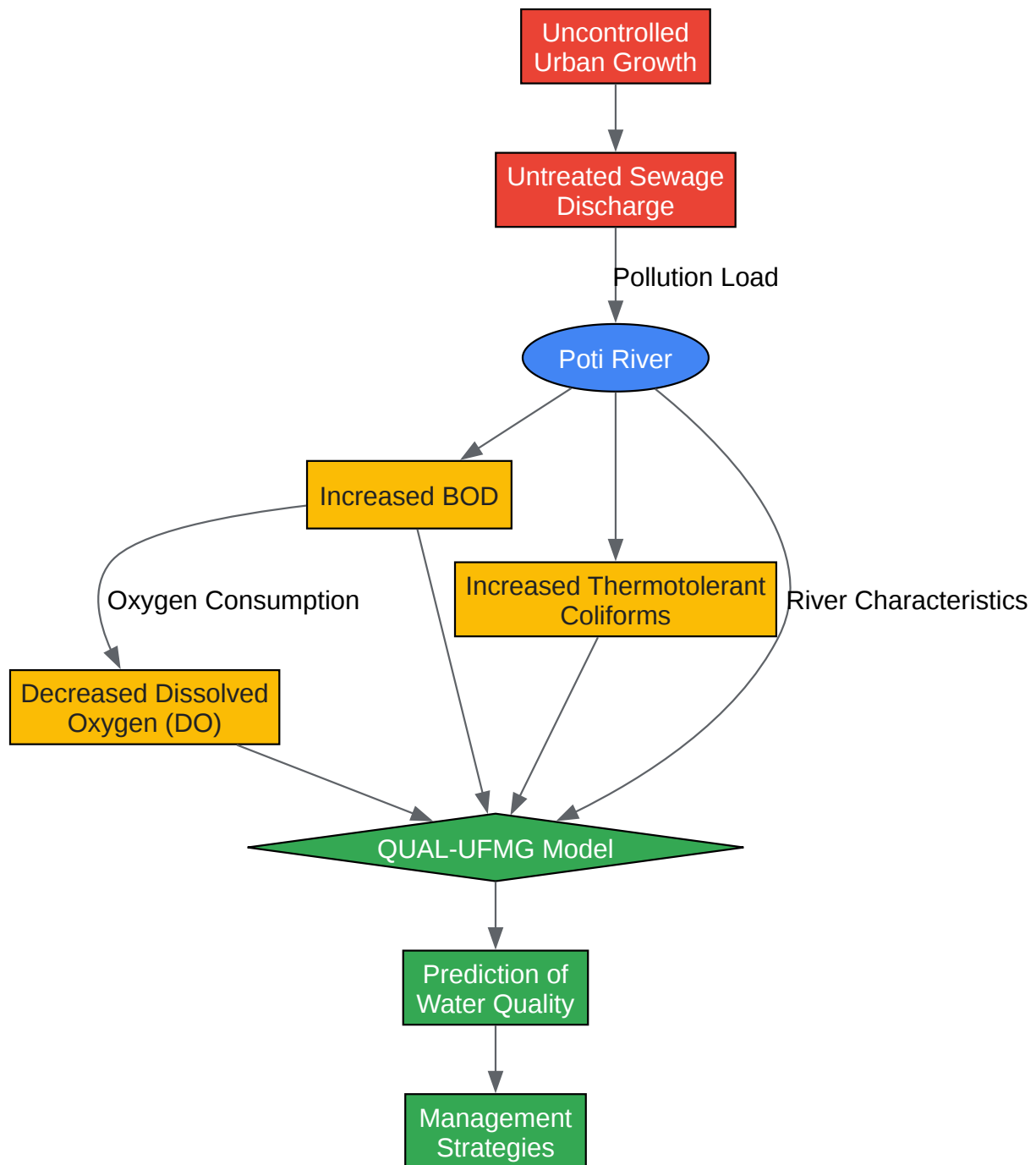
Experimental and Modeling Workflow



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Caption: Workflow for water quality assessment and modeling of the Poti River.

Conceptual Model of Poti River Water Quality Dynamics



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Caption: Key factors influencing Poti River water quality and the role of modeling.

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References

- [1. scielo.br \[scielo.br\]](#)
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